

Personal protective equipment for handling 2-(1-Cyclohexenyl)cyclohexanone

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Compound of Interest

Compound Name: 2-(1-Cyclohexenyl)cyclohexanone

Cat. No.: B073363

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Essential Safety and Handling Guide for 2-(1-Cyclohexenyl)cyclohexanone

This guide provides immediate and essential safety, operational, and disposal protocols for handling **2-(1-Cyclohexenyl)cyclohexanone** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe handling and minimize risks.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **2-(1-Cyclohexenyl)cyclohexanone** is provided below.

Property	Value
CAS Number	1502-22-3
Molecular Formula	C ₁₂ H ₁₈ O
Molecular Weight	178.27 g/mol [1]
Boiling Point	265 °C (509 °F)[2][3]
Density	0.998 g/cm ³ [2][3]
Flash Point	> 110 °C (> 230 °F)[3]
Solubility	Soluble in water, insoluble in alcohol.[4][5]
Appearance	Colorless liquid[4]

Personal Protective Equipment (PPE)

When handling **2-(1-Cyclohexenyl)cyclohexanone**, the use of appropriate personal protective equipment is mandatory to ensure personal safety.

PPE Type	Specification	Rationale
Eye Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [6]	Protects eyes from splashes and vapors.
Hand Protection	Chemical-impermeable gloves inspected prior to use.[6]	Prevents skin contact.
Body Protection	Laboratory coat, fire/flamm resistant and impervious clothing.[6][7]	Protects skin and clothing from splashes and spills.
Respiratory Protection	A full-face respirator should be used if exposure limits are exceeded or if irritation is experienced.[6] In case of insufficient ventilation, wear suitable respiratory equipment. [7]	Protects against inhalation of vapors, especially in poorly ventilated areas.

Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for laboratory safety and environmental protection.

Safe Handling Protocol

- Ventilation: Always handle **2-(1-Cyclohexenyl)cyclohexanone** in a well-ventilated area.[6] The use of a chemical fume hood is recommended.
- Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces.[8][9] Use non-sparking tools and explosion-proof equipment.[6]
- Personal Hygiene: Wash hands thoroughly after handling.[6] Do not eat, drink, or smoke in the handling area.[8][10]

- Spill Management: In case of a spill, remove all sources of ignition and evacuate personnel to a safe area.[\[6\]](#) Absorb the spill with inert material (e.g., sand, silica gel) and collect it in a suitable, closed container for disposal.[\[9\]](#)[\[11\]](#)

First Aid Measures

Immediate first aid is critical in the event of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention. [6] [12]
Skin Contact	Take off contaminated clothing immediately. Wash the affected area with soap and plenty of water. Consult a doctor. [6] [12]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor. [6] [12]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. [6] [12]

Storage and Disposal Plan

Proper storage and disposal are essential to prevent accidents and environmental contamination.

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[6\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.[\[9\]](#)[\[13\]](#)

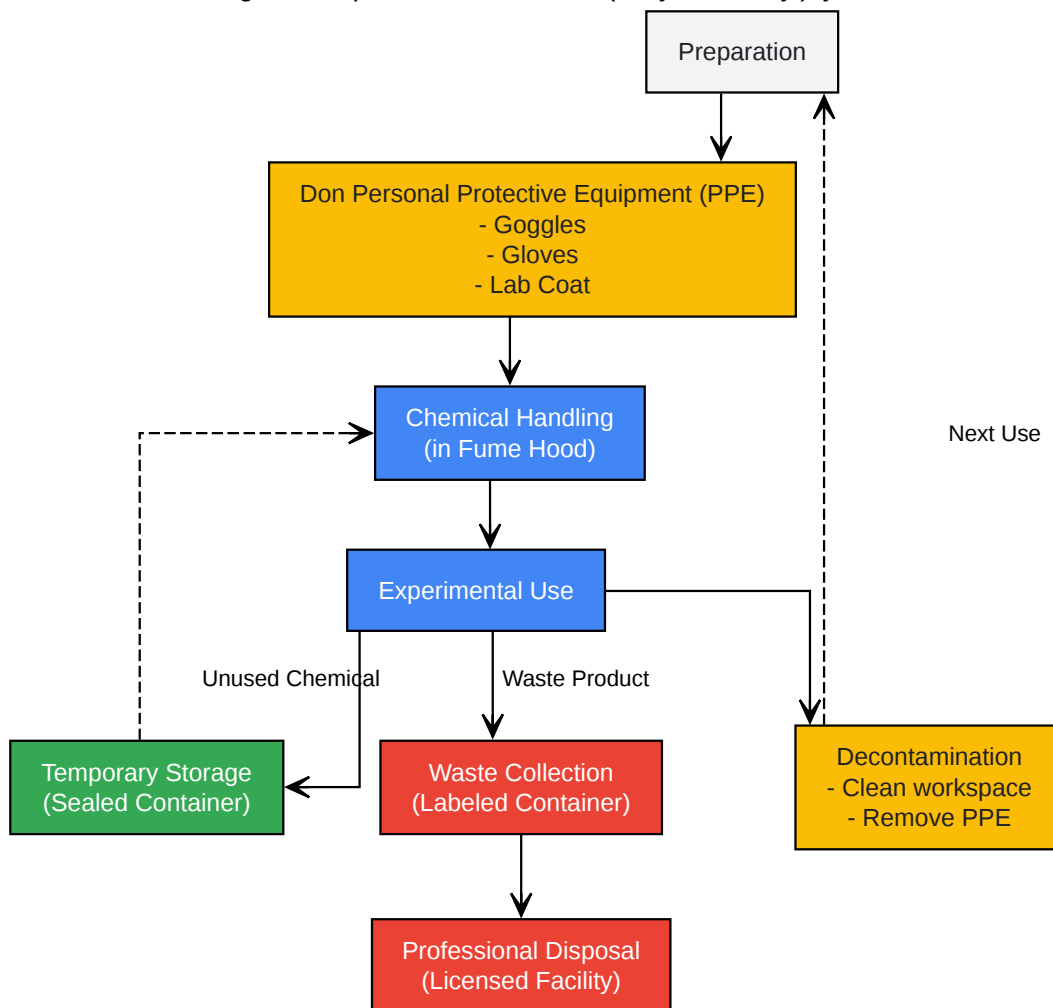
Disposal:

- **Waste Chemical:** Disposal should be handled by a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing.[6] Do not discharge into sewer systems.[6]
- **Contaminated Packaging:** Containers should be triple-rinsed (or equivalent) and can be offered for recycling or reconditioning.[6] Alternatively, puncture the packaging to render it unusable and dispose of it in a sanitary landfill. Combustible packaging materials can be incinerated.[6]

Experimental Workflow Visualization

The following diagram illustrates the standard workflow for the safe handling and disposal of **2-(1-Cyclohexenyl)cyclohexanone** in a laboratory setting.

Safe Handling and Disposal Workflow for 2-(1-Cyclohexenyl)cyclohexanone

[Click to download full resolution via product page](#)Caption: Workflow for safe handling and disposal of **2-(1-Cyclohexenyl)cyclohexanone**.

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